

# 4,5-Difluoro-2-nitroaniline safety data sheet and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,5-Difluoro-2-nitroaniline

Cat. No.: B1295537

[Get Quote](#)

## Technical Guide: Safety and Handling of 4,5-Difluoro-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and experimental context for **4,5-Difluoro-2-nitroaniline** (CAS No: 78056-39-0). The information is intended to support safe laboratory practices and risk assessment in research and development settings.

## Chemical and Physical Properties

**4,5-Difluoro-2-nitroaniline** is a solid organic compound with the molecular formula C<sub>6</sub>H<sub>4</sub>F<sub>2</sub>N<sub>2</sub>O<sub>2</sub>.<sup>[1][2][3]</sup> It is characterized as an orange to brown powder or crystal.<sup>[2]</sup> This compound is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.<sup>[3]</sup>

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>4</sub> F <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	174.11 g/mol	[1][2][3]
Appearance	Orange to brown powder/crystal	[2]
Melting Point	106 - 110 °C	[2]
Assay	≥ 98% (GC)	[2]
Solubility	Sparingly soluble in water	[4]
Storage Temperature	Room temperature, under an inert atmosphere	[1][2]

## Hazard Identification and Classification

**4,5-Difluoro-2-nitroaniline** is classified as a hazardous substance. The primary hazards are related to acute toxicity, skin and eye irritation, and respiratory irritation.[1]

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation

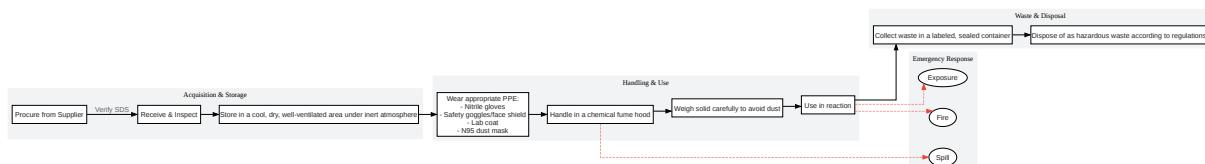
## Experimental Protocols for Safety Assessment

The hazard classifications are typically determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). While specific experimental reports for **4,5-Difluoro-2-nitroaniline** are not publicly available, the following methodologies are representative of the studies conducted.

- Acute Oral, Dermal, and Inhalation Toxicity (OECD Guidelines 401, 402, 403/420/423): These studies involve the administration of the substance to laboratory animals (typically rats or rabbits) via the specified route of exposure. For oral and dermal toxicity, a single dose is administered, while inhalation toxicity involves exposure to an atmosphere containing the substance for a defined period. The animals are observed for signs of toxicity and mortality over a set period, and the LD50 (lethal dose for 50% of the test population) or LC50 (lethal concentration for 50% of the test population) is determined.
- Skin Irritation/Corrosion (OECD Guideline 404): A small amount of the substance is applied to the shaved skin of a test animal (usually a rabbit). The application site is observed for signs of erythema (redness) and edema (swelling) at specified intervals. The severity of the skin reaction is scored to determine the irritation potential.
- Eye Irritation/Corrosion (OECD Guideline 405): A small amount of the substance is instilled into the conjunctival sac of one eye of a test animal (typically a rabbit). The eye is then examined for lesions of the cornea, iris, and conjunctiva at specific time points. The severity and reversibility of the ocular lesions are assessed to classify the substance's eye irritation potential.

## Safe Handling and Emergency Procedures

Proper handling of **4,5-Difluoro-2-nitroaniline** is crucial to minimize exposure and ensure laboratory safety. The following diagram illustrates a logical workflow for handling this chemical.



[Click to download full resolution via product page](#)

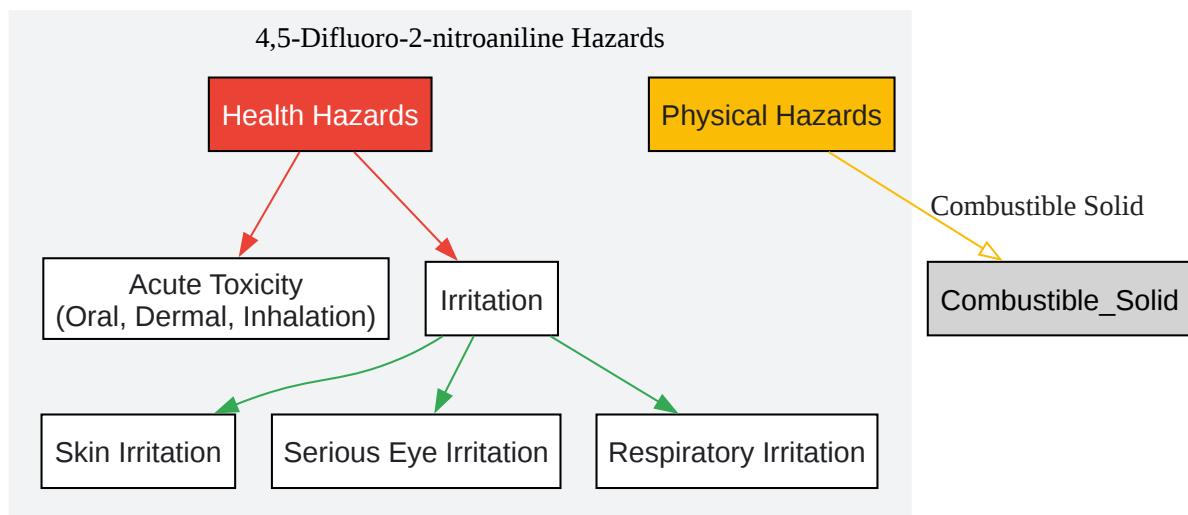
Caption: Safe handling workflow for **4,5-Difluoro-2-nitroaniline**.

#### First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [\[1\]](#)
- If on Skin: Wash with plenty of soap and water. [\[1\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. [\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [\[1\]](#)

## Hazard Relationships

The hazards associated with **4,5-Difluoro-2-nitroaniline** can be categorized into health and physical hazards, each with specific target effects.



[Click to download full resolution via product page](#)

Caption: Logical relationships of hazards for **4,5-Difluoro-2-nitroaniline**.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4,5-Difluoro-2-nitroaniline**.

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use a dust mask type N95 (US) or type P1 (EN 143) respirator.

## Stability and Reactivity

**4,5-Difluoro-2-nitroaniline** is stable under recommended storage conditions.[\[1\]](#) However, it should be kept away from strong oxidizing agents and strong bases. Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides, carbon oxides, and hydrogen fluoride.[\[5\]](#)

This guide is intended as a summary of available safety information and does not replace a thorough review of the full Safety Data Sheet (SDS) and a comprehensive risk assessment for any specific laboratory procedure. Always consult the most up-to-date SDS from your supplier before use.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. prepchem.com [prepchem.com]
- 2. 4,5-Difluoro-2-nitroaniline 98 78056-39-0 [sigmaaldrich.com]
- 3. chemimpex.com [chemimpex.com]
- 4. WO2018207120A1 - A process for the preparation of 4-fluoro-2-methoxy-5-nitroaniline - Google Patents [patents.google.com]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [4,5-Difluoro-2-nitroaniline safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1295537#4-5-difluoro-2-nitroaniline-safety-data-sheet-and-handling-precautions>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)